

N-Acetyl Glyphosate-d3: A Technical Safety Review for Researchers

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Compound of Interest

Compound Name: N-Acetyl Glyphosate-d3

Cat. No.: B585550

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the safety data for **N-Acetyl Glyphosate-d3**, a deuterated stable isotope-labeled metabolite of the herbicide Glyphosate. This document is intended to serve as a comprehensive resource, consolidating available safety information, outlining probable experimental methodologies based on international standards, and visualizing key safety concepts. Given the limited direct toxicological data for the deuterated form, this guide also incorporates information from its non-deuterated analogue, N-Acetyl Glyphosate, and the parent compound, Glyphosate, to provide a more complete safety profile.

Chemical and Physical Properties

A foundational aspect of safety assessment begins with the physical and chemical characteristics of a substance. Below is a summary of the available data for **N-Acetyl Glyphosate-d3**.

Property	Value	Source
CAS Number	1346604-36-1	--INVALID-LINK--, PubChem
Molecular Formula	C5H7D3NO6P	PubChem
Molecular Weight	214.13 g/mol	PubChem
Appearance	Off-White Solid	Pharmaffiliates
Storage	2-8°C, Hygroscopic, Refrigerator, Under Inert Atmosphere	Pharmaffiliates

Toxicological Data

Quantitative toxicological data for **N-Acetyl Glyphosate-d3** is not readily available in public literature. However, data for the non-deuterated analogue, N-Acetyl Glyphosate, provides a strong indication of its toxicological profile. The Joint FAO/WHO Meeting on Pesticide Residues (JMPR) has evaluated N-Acetyl Glyphosate and found it to have low acute toxicity.

Endpoint	Species	Route	Value	Source
Acute Oral LD50	Rat	Oral	> 5000 mg/kg bw	--INVALID-LINK--

The JMPR concluded that N-acetyl-glyphosate is unlikely to be genotoxic.[[1](#)]

Hazard Classification and Statements

Based on available Safety Data Sheets, **N-Acetyl Glyphosate-d3** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[2]
Hazardous to the Aquatic Environment Long-Term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.[2]

Experimental Protocols

While specific experimental reports for **N-Acetyl Glyphosate-d3** are not publicly accessible, the GHS classifications are determined through standardized testing methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Serious Eye Damage/Eye Irritation (OECD Guideline 405)

The determination of "Serious Eye Damage/Eye Irritation, Category 1" is typically based on the results of in vivo or in vitro tests. The OECD Guideline 405 for Acute Eye Irritation/Corrosion is the standard in vivo method.[3][4][5]

Principle of the Test: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit), with the untreated eye serving as a control.[5] The degree of eye irritation or corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours after application).[5] The persistence of these lesions is observed for up to 21 days to assess reversibility.[4] A substance is classified as causing serious eye damage (Category 1) if it produces irreversible effects on the eye or severe irritation that persists for a specified period.

A tiered testing strategy is often employed to minimize animal testing. This can include an initial assessment of existing data, pH measurement, and in vitro tests before resorting to in vivo studies.[3]

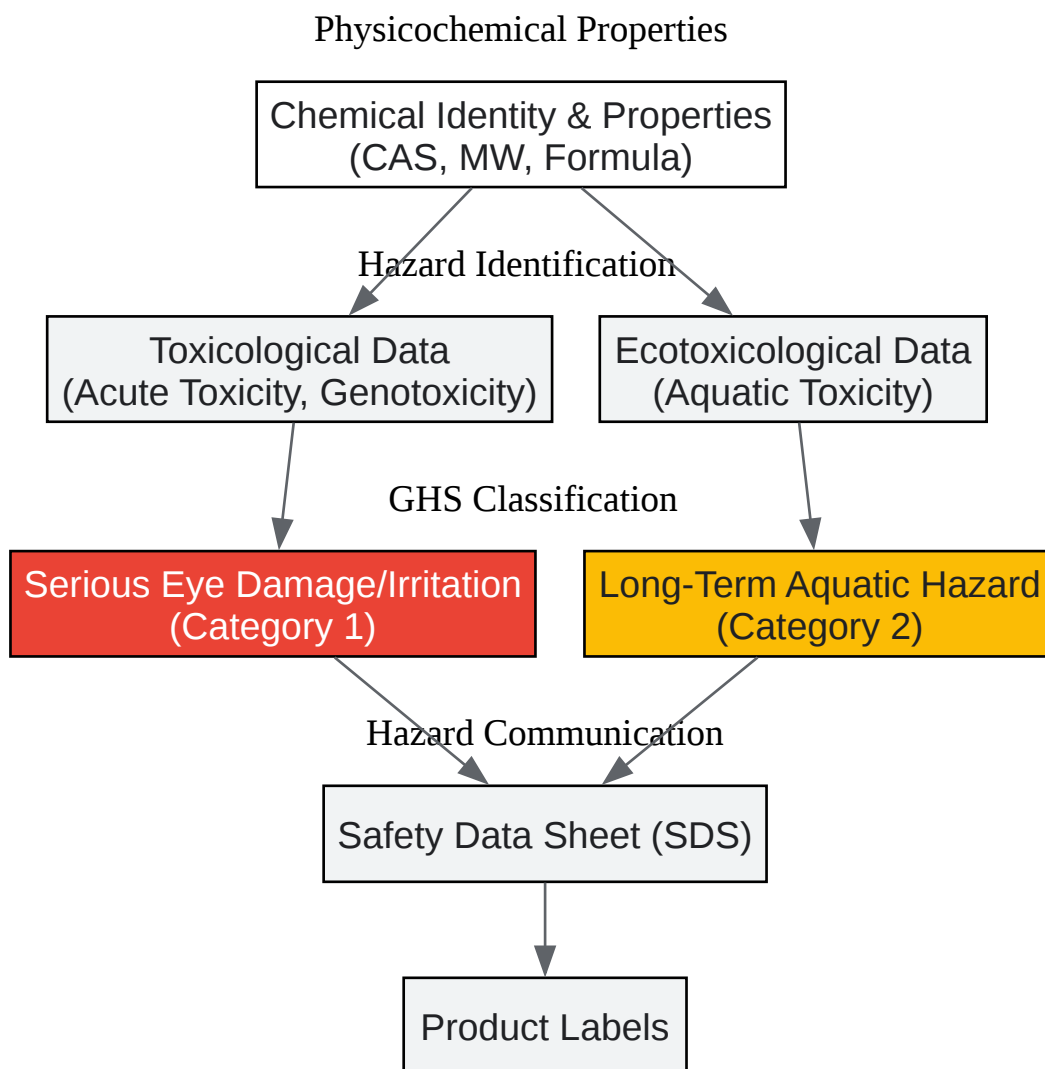
Hazardous to the Aquatic Environment, Long-Term Hazard (OECD Guidelines for the Testing of Chemicals, Section 2)

Classification as "Hazardous to the Aquatic Environment, Long-Term Hazard, Category 2" is based on data regarding the substance's toxicity to aquatic organisms and its environmental fate (degradability and bioaccumulation). The OECD provides a suite of guidelines for testing the effects on biotic systems.^{[6][7]}

Principle of the Tests: Standardized tests are conducted on representative aquatic organisms, such as fish (e.g., OECD TG 203, Fish Acute Toxicity Test), aquatic invertebrates (e.g., OECD TG 202, Daphnia sp. Acute Immobilisation Test), and algae (e.g., OECD TG 201, Alga, Growth Inhibition Test). For chronic toxicity, tests like the Fish Early-life Stage Toxicity Test (OECD TG 210) or the Daphnia magna Reproduction Test (OECD TG 211) are used. The results, typically expressed as LC50 (lethal concentration for 50% of organisms), EC50 (effective concentration for 50% of organisms), or NOEC (No Observed Effect Concentration), are combined with data on the substance's persistence and potential to bioaccumulate to determine the long-term hazard classification.

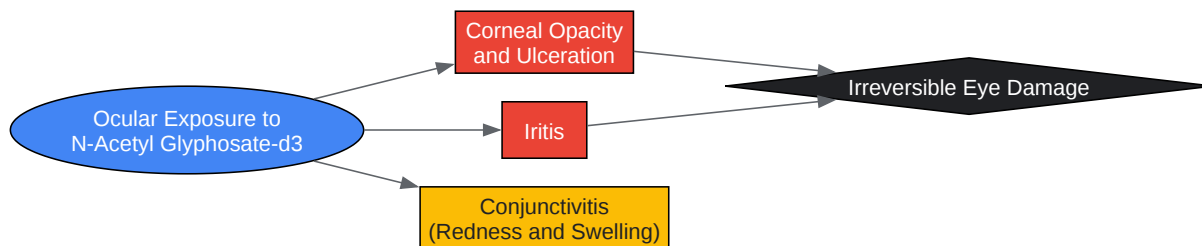
Signaling Pathways and Experimental Workflows

To visually represent the logical flow of safety assessment and the potential biological impact, the following diagrams have been generated using the DOT language.



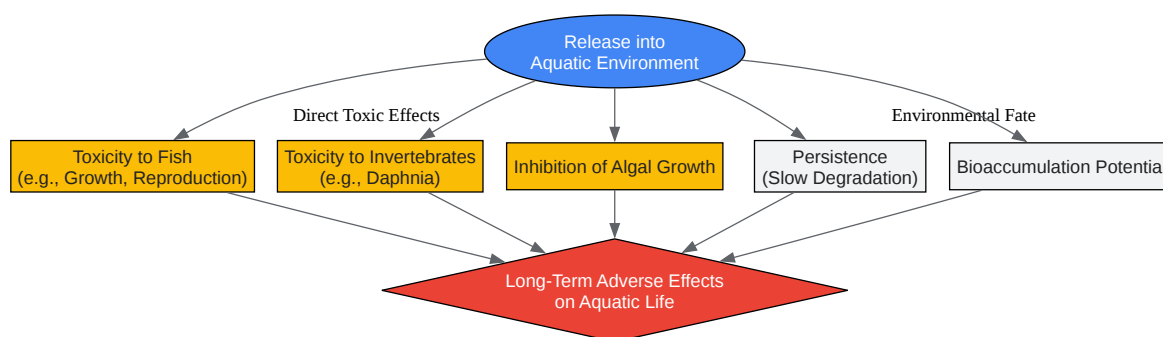
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Caption: Workflow for GHS classification of **N-Acetyl Glyphosate-d3**.



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Caption: Potential pathway for serious eye damage from ocular exposure.



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Caption: Factors contributing to long-term aquatic hazard classification.

Handling and Safety Precautions

Given the hazard classifications, the following handling and safety precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[2]
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust.[2]
- Environmental Precautions: Avoid release to the environment.[2] Spills should be contained and collected.[2]
- First Aid (Eyes): In case of eye contact, rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[2]
- Storage: Store in original, tightly sealed containers in a cool, dry place away from incompatible materials.[3]

Conclusion

N-Acetyl Glyphosate-d3 is a chemical that requires careful handling due to its classification as causing serious eye damage and being toxic to aquatic life with long-lasting effects. While direct quantitative toxicological data for the deuterated compound is limited, information from its non-deuterated analogue suggests low acute oral toxicity. Researchers and professionals in drug development should adhere to stringent safety protocols, including the use of appropriate personal protective equipment and measures to prevent environmental release. The information and visualizations provided in this guide are intended to foster a comprehensive understanding of the safety profile of **N-Acetyl Glyphosate-d3** and to promote safe laboratory practices.

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- To cite this document: BenchChem. [N-Acetyl Glyphosate-d3: A Technical Safety Review for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b585550#n-acetyl-glyphosate-d3-safety-data-sheet-information>]

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